

# "Cholesteryl docosapentaenoate" structure and chemical properties

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## Compound of Interest

Compound Name: Cholesteryl docosapentaenoate

Cat. No.: B593899

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## Cholesteryl Docosapentaenoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

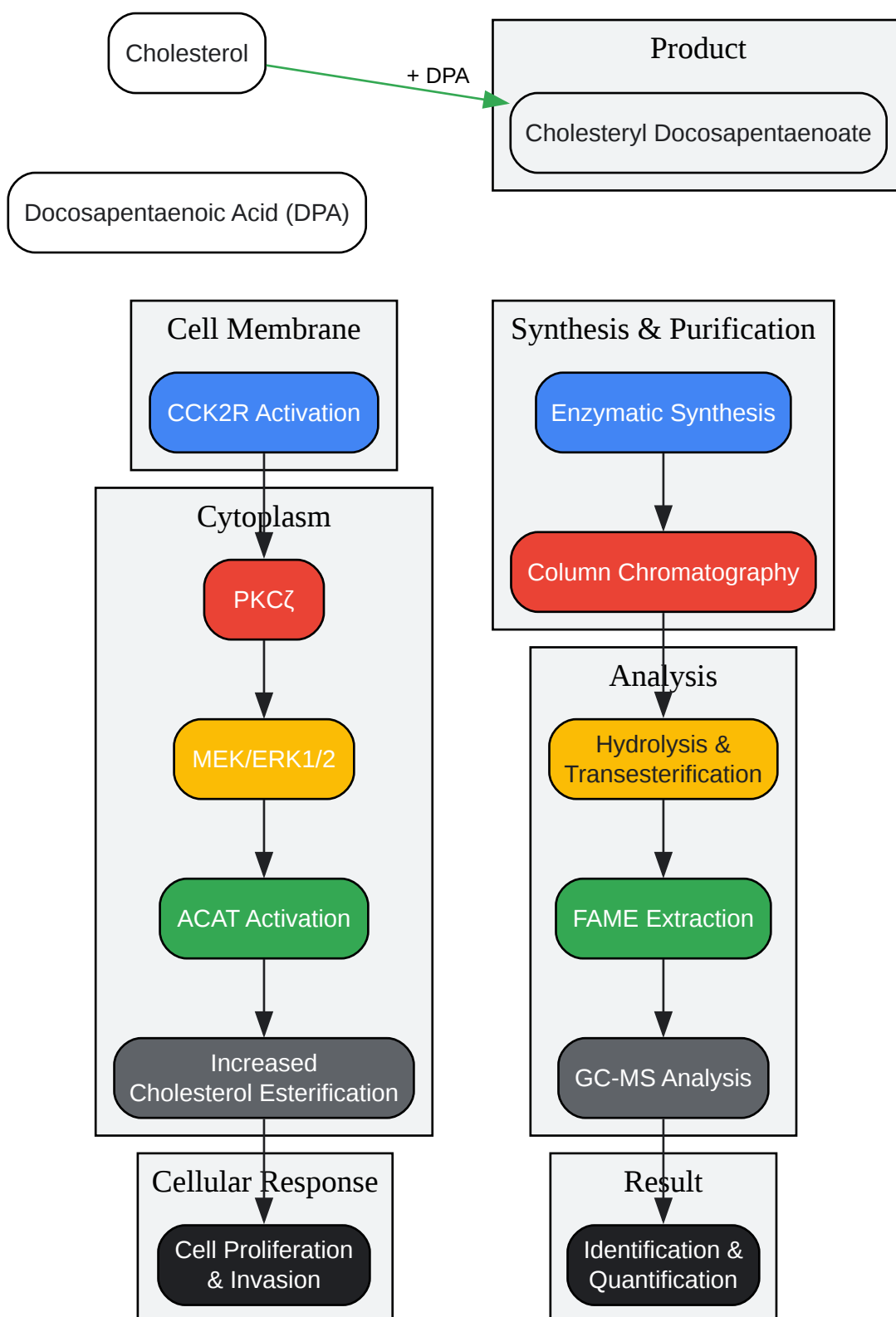
### Abstract

**Cholesteryl docosapentaenoate** is a cholesterol ester of docosapentaenoic acid (DPA), a 22-carbon polyunsaturated fatty acid (PUFA). As a member of the cholesteryl ester family, it plays a role in the transport and storage of cholesterol within the body. This technical guide provides a comprehensive overview of the structure, chemical properties, and relevant biological context of **cholesteryl docosapentaenoate**. It includes detailed, adaptable experimental protocols for its synthesis, purification, and analysis, as well as a visualization of a signaling pathway where cholesterol esterification is implicated.

### Structure and Chemical Properties

**Cholesteryl docosapentaenoate** is formed through the esterification of the 3-beta-hydroxyl group of cholesterol with the carboxyl group of docosapentaenoic acid (DPA, 22:5). The structure consists of the rigid four-ring steroid nucleus of cholesterol linked to the long, flexible, and highly unsaturated acyl chain of DPA.

Below is a diagram illustrating the formation of **Cholesteryl Docosapentaenoate** from its constituent molecules.



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